

A Comprehensive Technical Guide to Triethoxy-2-thienylsilane: Structure, Analysis, and Application

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Compound of Interest

Compound Name: Triethoxy-2-thienylsilane

CAS No.: 17984-89-3

Cat. No.: B101817

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Introduction: Bridging Organic Electronics and Material Science

Triethoxy-2-thienylsilane is an organosilicon compound that incorporates both a thiophene ring and hydrolyzable ethoxysilane groups.^[1] This unique bifunctionality makes it a valuable precursor and coupling agent in advanced materials and organic electronics. The thiophene moiety is a well-known building block for conductive polymers and organic semiconductors, while the triethoxysilane group allows for the formation of stable siloxane bonds (Si-O-Si), enabling surface modification and the creation of hybrid organic-inorganic materials.^{[1][2]} This guide provides an in-depth exploration of its chemical structure, a validated workflow for its comprehensive analysis, and an overview of its reactivity and potential applications for researchers in materials science and drug development.

Section 1: Molecular Structure and Physicochemical Properties

The foundational step in utilizing any chemical reagent is a thorough understanding of its intrinsic properties. **Triethoxy-2-thienylsilane**, with the CAS number 17984-89-3, is a colorless to light yellow liquid.^{[1][3]} Its structure consists of a central silicon atom bonded to a 2-thienyl group and three ethoxy groups.

Structural Formula: $C_{10}H_{18}O_3SSi$ ^{[3][4]}

The key to its utility lies in the dual nature of its components: the aromatic, electron-rich thiophene ring and the reactive silicon center. This duality allows it to act as a bridge between organic functional materials and inorganic substrates.

Physicochemical Data Summary:

Property	Value	Source
Molecular Weight	246.40 g/mol	^{[3][4][5]}
Density	1.049 g/mL at 25 °C	^{[1][3][4]}
Boiling Point	78 °C at 0.5 mmHg	^{[1][3][4]}
Refractive Index (n _{20/D})	1.4670	^{[1][3][4]}
Flash Point	105.6 °C (222.1 °F) - closed cup	^{[3][4]}

Section 2: Synthesis and Reactivity Profile

Synthesis Pathway

While several specific synthetic routes may exist, a common and logical approach to synthesizing thienylalkoxysilanes involves the reaction of a lithiated thiophene intermediate with an appropriate silicon electrophile.

A plausible synthesis method involves the reaction of 2-thienyl alcohol with triethoxysilyl chloride, which requires careful control of temperature and the use of suitable solvents and catalysts.^[1] Another established method for forming carbon-silicon bonds is the palladium-catalyzed cross-coupling reaction, for which **Triethoxy-2-thienylsilane** can act as a silicon-based nucleophile.^{[1][3][4]}

Core Reactivity: The Hydrolysis and Condensation Cascade

The most critical reaction pathway for trialkoxysilanes is their hydrolysis and subsequent condensation.[6][7] This process is fundamental to their application in surface modification and polymer formation.

- **Hydrolysis:** In the presence of water, often catalyzed by acid or base, the three ethoxy groups (Si-OEt) are sequentially hydrolyzed to form silanol groups (Si-OH). The rate of hydrolysis is influenced by factors such as pH, water concentration, and steric bulk of the alkoxy groups, with methoxy groups hydrolyzing faster than ethoxy groups.[6][8][9]
- **Condensation:** The highly reactive silanol intermediates readily condense with other silanols or with hydroxyl groups on a substrate surface. This reaction releases water or alcohol and forms stable, robust siloxane (Si-O-Si) or substrate-silicon (Substrate-O-Si) bonds.[2][6]

This cascade allows for the self-assembly of monolayers on hydroxylated surfaces (like glass or metal oxides) or the formation of a cross-linked polysiloxane network.

Section 3: A Validated Workflow for Comprehensive Analysis

Ensuring the purity and structural integrity of **Triethoxy-2-thienylsilane** is paramount for reproducible downstream applications. The following multi-technique workflow provides a self-validating system for its characterization. Organosilicon compounds are amenable to a range of analytical techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Gas Chromatography-Mass Spectrometry (GC-MS).[10][11]

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Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides unambiguous structural information. For this molecule, ^1H , ^{13}C , and ^{29}Si NMR experiments are highly informative.^[10]

- Objective: To confirm the molecular structure by identifying the proton, carbon, and silicon environments.
- Methodology:
 - Sample Preparation: Prepare a solution of ~10-20 mg of **Triethoxy-2-thienylsilane** in ~0.6 mL of deuterated chloroform (CDCl_3). CDCl_3 is an excellent choice due to its high solubility for organosilanes and minimal overlapping signals.
 - ^1H NMR Analysis:
 - Expected Signals: The spectrum should show a triplet corresponding to the methyl protons ($-\text{CH}_3$) of the ethoxy groups, a quartet for the methylene protons ($-\text{OCH}_2-$), and distinct signals in the aromatic region for the three protons on the thiophene ring. The integration of these signals should correspond to a 9:6:3 proton ratio.
 - ^{13}C NMR Analysis:
 - Expected Signals: Look for signals corresponding to the methyl and methylene carbons of the ethoxy groups and three distinct signals for the carbons of the thiophene ring, with the carbon attached to the silicon atom showing a characteristic shift.
 - ^{29}Si NMR Analysis:
 - Expected Signals: A single resonance is expected in the typical range for tetra-coordinated silicon in this environment. This experiment is crucial for confirming the silicon backbone's integrity.

Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and effective technique for identifying the key functional groups present in the molecule.^[10]

- Objective: To verify the presence of characteristic bonds such as Si-O-C, C-S, and aromatic C-H.
- Methodology:
 - Sample Preparation: As the sample is a liquid, the simplest method is to place a single drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
 - Data Acquisition: Acquire the spectrum over a range of 4000-600 cm^{-1} .
 - Spectral Interpretation:
 - Strong Si-O-C stretch: Expect a strong, broad absorbance band around 1100-1000 cm^{-1} . This is a hallmark of alkoxy silanes.
 - Aromatic C-H stretch: Look for peaks just above 3000 cm^{-1} .
 - Aliphatic C-H stretch: Peaks just below 3000 cm^{-1} will correspond to the ethoxy groups.
 - Thiophene Ring Vibrations: Characteristic C=C stretching bands will appear in the 1600-1400 cm^{-1} region.

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for assessing the volatility and purity of the compound while confirming its molecular weight. Derivatization is often useful for GC analysis of compounds with active hydrogen atoms, but for **Triethoxy-2-thienylsilane**, it can typically be analyzed directly.^[12]

- Objective: To determine the purity of the sample and confirm its molecular weight via the mass-to-charge ratio (m/z) of the molecular ion.
- Methodology:

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of the silane in a volatile organic solvent like dichloromethane or hexane.
- GC Separation:
 - Column: Use a low-to-mid polarity capillary column (e.g., DB-5 or equivalent).
 - Injection: Inject 1 μL of the solution into the GC with an appropriate temperature ramp (e.g., start at 50°C, ramp to 250°C at 10°C/min).
- MS Detection:
 - Ionization: Use standard Electron Ionization (EI) at 70 eV.
 - Analysis: The primary peak in the chromatogram should correspond to **Triethoxy-2-thienylsilane**. The corresponding mass spectrum should show a molecular ion peak $[\text{M}]^+$ at $m/z = 246.4$. Key fragmentation patterns will likely involve the loss of ethoxy groups (-45 Da) or the thiophene ring.

Section 4: Applications in Advanced Materials

The unique structure of **Triethoxy-2-thienylsilane** makes it a versatile tool for materials scientists.^[1]

- Surface Functionalization: It can be used to graft thiophene functionalities onto the surfaces of silica, glass, and metal oxides. This creates a new surface chemistry, enabling the subsequent attachment of organic layers or tuning surface properties like hydrophobicity.
- Precursor for Hybrid Materials: Through controlled hydrolysis and co-condensation with other silanes (e.g., tetraethoxysilane), it can be incorporated into sol-gel processes to create hybrid organic-inorganic polymers. These materials can possess the processability of polymers and the durability of silica.
- Organic Electronics: As a derivative of thiophene, it serves as a building block for synthesizing more complex molecules and polymers for applications in organic photovoltaics (OPVs), organic light-emitting diodes (OLEDs), and field-effect transistors (FETs).^[1]

Section 5: Safety and Handling

Proper handling is essential due to the reactivity and potential hazards of organosilanes.

- Hazards: **Triethoxy-2-thienylsilane** is classified as an irritant, causing skin, eye, and respiratory system irritation.[1][3][13] It is a combustible liquid and vapors may form explosive mixtures with air.[13]
- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood.[14][15] Wear appropriate PPE, including nitrile gloves, chemical safety goggles, and a lab coat.[13][14]
- Storage: Store in a cool, dry place away from sources of ignition and moisture.[4][16] The container should be tightly sealed to prevent hydrolysis from atmospheric moisture.[14] Recommended storage temperature is 2-8°C.[3][4]
- In case of Spills: Absorb spills with an inert material (e.g., sand or earth) and dispose of it as hazardous chemical waste.[14] Use non-sparking tools during cleanup.[14][16]

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